

Essential Safety and Disposal Procedures for HRO761

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: HRO761

Cat. No.: B15584112

[Get Quote](#)

For laboratory professionals engaged in drug development and research, the proper handling and disposal of investigational compounds like **HRO761** is a critical component of laboratory safety and regulatory compliance. **HRO761** is identified as a potent and selective allosteric inhibitor of the Werner syndrome ATP-dependent helicase (WRN), with potential antineoplastic activity, highlighting the need for careful management of its waste stream.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical and Physical Properties of HRO761

A summary of the key chemical and physical properties of **HRO761** is provided below to inform safe handling and disposal decisions.

Property	Value
Molecular Formula	C ₃₁ H ₃₁ ClF ₃ N ₉ O ₅
Molecular Weight	702.09 g/mol [2]
CAS Number	2869954-34-5[2]
Appearance	Solid[2]
Solubility	Soluble in DMSO up to 100 mg/mL[3][5]
Storage (Solid Powder)	-20°C for 12 months; 4°C for 6 months[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month[5][6]
Synonyms	HRO-761, Werner syndrome RecQ helicase-IN-1[2][4][6]

Disposal Protocol for HRO761 Waste

As a potent bioactive compound, **HRO761** and any materials contaminated with it should be treated as hazardous chemical waste. Disposal must adhere to local, state, and federal regulations, as well as institutional policies. The following is a general experimental protocol for the disposal of **HRO761** waste.

Objective: To safely collect, store, and dispose of **HRO761** waste in accordance with hazardous waste management best practices.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container, clearly labeled.
- Waste labels compliant with institutional and regulatory standards.
- Secondary containment for waste container.

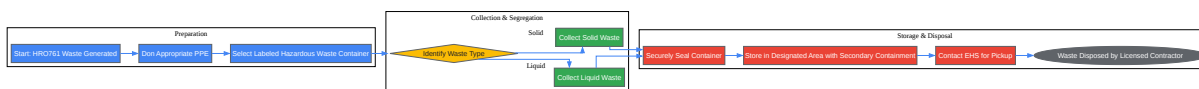
Procedure:

- Waste Segregation:
 - Do not mix **HRO761** waste with non-hazardous trash or other waste streams like radioactive or biological waste.^[7]
 - Collect different forms of **HRO761** waste (e.g., solid, liquid) in separate, compatible containers.
- Waste Collection:
 - Solid Waste: Collect unused or expired **HRO761** powder, as well as contaminated items such as pipette tips, tubes, and gloves, in a designated, puncture-proof container lined with a heavy-duty plastic bag.
 - Liquid Waste: Collect solutions containing **HRO761**, including stock solutions and experimental media, in a sealable, chemical-resistant container. If dissolved in a solvent like DMSO, the waste should be managed as both a chemical and solvent waste.
 - Ensure all containers are in good condition and compatible with the waste they are holding.
- Labeling:
 - Immediately label the waste container with a hazardous waste tag.
 - The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: N-[2-chloro-4-(trifluoromethyl)phenyl]-2-[2-(3,6-dihydro-2H-pyran-4-yl)-5-ethyl-6-[4-(5-hydroxy-6-methylpyrimidine-4-carbonyl)piperazin-1-yl]-7-oxo-[1][2][3]triazolo[1,5-a]pyrimidin-4-yl]acetamide, and the common name "**HRO761**."^[1]
 - The concentration and quantity of the waste.
 - The date accumulation started.
 - The associated hazards (e.g., "Toxic," "Chemical Hazard").

- Storage:
 - Store the sealed waste container in a designated, secure area away from general laboratory traffic.
 - Use secondary containment to prevent spills.
 - Store in a well-ventilated area. Do not store flammables with oxidizers or acids with caustics.[7]
- Disposal:
 - Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Do not dispose of **HRO761** down the drain or in regular trash.[7] Evaporation of chemical waste is not an acceptable disposal method.[7]

Logical Workflow for HRO761 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **HRO761** waste.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hro-761 | C₃₁H₃₁ClF₃N₉O₅ | CID 166140536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. HRO761 | WRN inhibitor | Probechem Biochemicals [probechem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. HRO761 | 2869954-34-5 | Data Sheet | BioChemPartner [biochempartner.com]
- 5. bpsbioscience.com [bpsbioscience.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. nswai.org [nswai.org]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for HRO761]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15584112#hro761-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com